

Protocol for the Purification of 2-Aminophenol by Recrystallization

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Compound of Interest

Compound Name: 2-Aminophenol

Cat. No.: B121084

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the purification of **2-Aminophenol** using recrystallization. The procedure outlines the use of hot water as a suitable solvent for this process, leveraging the differential solubility of **2-Aminophenol** at varying temperatures to achieve high purity. This protocol includes key data on solubility, safety precautions, a step-by-step methodology, and a visual workflow to ensure procedural clarity and reproducibility.

Introduction

2-Aminophenol is a crucial intermediate in the synthesis of a wide range of pharmaceuticals, dyes, and other specialty chemicals. The purity of **2-Aminophenol** is paramount as impurities can lead to undesirable side products, lower yields, and potential safety concerns in downstream applications. Recrystallization is a robust and economical technique for the purification of solid organic compounds. The fundamental principle of recrystallization is the difference in solubility of the target compound and its impurities in a selected solvent at different temperatures. An ideal solvent will dissolve the compound to be purified, along with any soluble impurities, at an elevated temperature, and upon cooling, the desired compound will crystallize out in a purer form, leaving the impurities dissolved in the mother liquor.

This protocol details the purification of **2-Aminophenol** by recrystallization from hot water. **2-Aminophenol** exhibits moderate solubility in hot water and is significantly less soluble in cold

water, making water an effective and environmentally benign solvent for its purification.

Physicochemical Data and Safety Information

A summary of the physical and chemical properties of **2-Aminophenol** is provided in the table below. It is crucial to handle **2-Aminophenol** with appropriate safety measures due to its potential hazards.

Table 1: Physicochemical Properties and Safety Data for **2-Aminophenol**

Property	Value
Molecular Formula	C ₆ H ₇ NO
Molecular Weight	109.13 g/mol
Appearance	White to light-brown crystalline powder; darkens on exposure to air and light.[1]
Melting Point	172-174 °C[2]
Solubility in Water	1.7 g/100 mL at 20 °C.[3] Soluble in hot water. [3][4]
Solubility in Ethanol	Soluble.[1][3]
Hazard Statements	Harmful if swallowed or inhaled. Suspected of causing genetic defects.
Precautionary Statements	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Avoid breathing dust. Use personal protective equipment as required.

Experimental Protocol

This protocol describes the recrystallization of **2-Aminophenol** from water. Due to the sensitivity of **2-Aminophenol** to atmospheric oxygen, especially at elevated temperatures, it is recommended to perform the procedure under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and discoloration of the product.

Materials:

- Crude **2-Aminophenol**
- Deionized water
- Activated carbon (optional, for removing colored impurities)
- Standard laboratory glassware (Erlenmeyer flasks, beakers, graduated cylinders)
- Heating mantle or hot plate with magnetic stirring capability
- Buchner funnel and vacuum flask
- Filter paper
- Spatula and weighing balance
- Ice bath
- Drying oven or desiccator

Procedure:

- Dissolution:
 - For every 1 gram of crude **2-Aminophenol**, prepare approximately 50-60 mL of deionized water in an Erlenmeyer flask. This is based on its solubility in cold water to ensure a minimal amount of hot solvent is used for complete dissolution, maximizing the yield.
 - Heat the water to boiling.
 - In a separate Erlenmeyer flask, add the crude **2-Aminophenol**.
 - Gradually add the hot water to the **2-Aminophenol** while stirring until the solid is completely dissolved. Use the minimum amount of hot water necessary to achieve complete dissolution.
- Decolorization (Optional):

- If the resulting solution is colored, remove it from the heat and allow it to cool slightly.
- Add a small amount of activated carbon (approximately 1-2% of the weight of the **2-Aminophenol**) to the solution.
- Gently reheat the solution to boiling for a few minutes while swirling. The activated carbon will adsorb colored impurities.
- Hot Filtration:
 - If activated carbon was used, or if there are any insoluble impurities, perform a hot filtration.
 - Preheat a funnel and a clean receiving flask to prevent premature crystallization.
 - Quickly filter the hot solution through a fluted filter paper into the preheated receiving flask.
- Crystallization:
 - Cover the flask containing the hot, clear filtrate with a watch glass or loose-fitting stopper to prevent contamination and slow down evaporation.
 - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified **2-Aminophenol**.
- Isolation of Crystals:
 - Collect the crystals by vacuum filtration using a Buchner funnel and a clean filter flask.
 - Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities from the mother liquor.
 - Continue to draw air through the funnel for several minutes to partially dry the crystals.
- Drying:

- Carefully transfer the purified crystals from the filter paper to a pre-weighed watch glass.
- Dry the crystals in a vacuum oven at a low temperature (e.g., 50-60 °C) until a constant weight is achieved, or in a desiccator over a suitable drying agent.

Expected Results

The recrystallization process is expected to yield a purified **2-Aminophenol** with significantly improved color (from brownish to off-white or white) and a sharper melting point closer to the literature value.

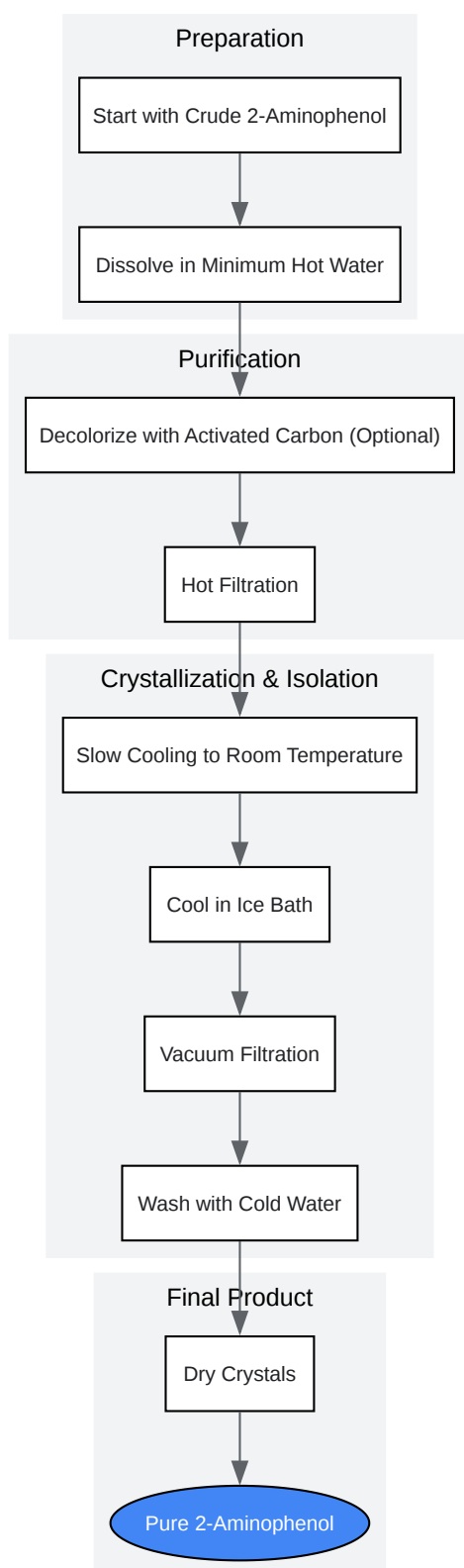
Table 2: Expected Outcome of **2-Aminophenol** Purification

Parameter	Before Recrystallization	After Recrystallization
Appearance	Brownish powder	Off-white to white crystalline solid
Purity (by HPLC)	~95-98%	>99%
Melting Point	Broad range below 172 °C	172-174 °C
Yield	N/A	70-90% (typical)

Note: The actual yield will depend on the initial purity of the crude material and the precise execution of the protocol.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the purification of **2-Aminophenol** by recrystallization.



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Caption: Workflow for the purification of **2-Aminophenol** by recrystallization.

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